

handling and safety precautions for 6-Chloropyrazine-2-carbaldehyde

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Compound of Interest

Compound Name: 6-Chloropyrazine-2-carbaldehyde

Cat. No.: B1280605

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Technical Support Center: 6-Chloropyrazine-2-carbaldehyde

Disclaimer: A specific Safety Data Sheet (SDS) for **6-Chloropyrazine-2-carbaldehyde** (CAS 874114-34-8) is not readily available in the public domain. The following handling and safety information is based on data for the closely related structural analog, 6-Chloropyridine-2-carbaldehyde, and general principles of laboratory safety. Researchers should always perform a thorough risk assessment before beginning any experiment and consult with their institution's Environmental Health and Safety (EHS) department.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **6-Chloropyrazine-2-carbaldehyde**?

A1: Based on data for structurally similar compounds, **6-Chloropyrazine-2-carbaldehyde** is expected to be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[\[1\]](#)[\[2\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: A comprehensive suite of PPE is necessary to minimize exposure. This includes:

- Eye/Face Protection: Chemical safety goggles or a full-face shield must be worn.

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are required. Always inspect gloves for integrity before use and dispose of them properly after handling.
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used, especially when handling the solid form or if there is a risk of generating dust or aerosols. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Body Protection: A standard laboratory coat should be worn to protect skin and clothing.

Q3: How should **6-Chloropyrazine-2-carbaldehyde** be stored?

A3: The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^[3] It should be kept away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. Some suppliers recommend storing the compound under an inert atmosphere (e.g., nitrogen or argon).

Q4: What is the proper procedure for handling a small spill of this compound?

A4: For a small spill, first ensure the area is well-ventilated and restrict access. Wearing appropriate PPE, carefully sweep or scoop the solid material into a labeled container for disposal. Avoid generating dust. The spill area should then be decontaminated. For larger spills, evacuate the area and contact your institution's EHS department.

Q5: What are the first-aid measures in case of exposure?

A5: The following first-aid procedures should be followed in the event of exposure:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.

- Ingestion: If the person is conscious, wash out their mouth with water. Do not induce vomiting. Seek immediate medical attention.

Hazard Summary

The following table summarizes the anticipated hazard classifications for **6-Chloropyrazine-2-carbaldehyde**, based on its structural analog, 6-Chloropyridine-2-carbaldehyde.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation[1][2]

Experimental Protocols & Workflows

Spill Response Workflow

The following diagram outlines the logical steps for responding to a chemical spill of **6-Chloropyrazine-2-carbaldehyde** in a laboratory setting.

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Workflow for handling a chemical spill.

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